

FRAC Code 45: Classification and Mode of Action

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Ametoctradin

CAS No.: 865318-97-4

Cat. No.: S518383

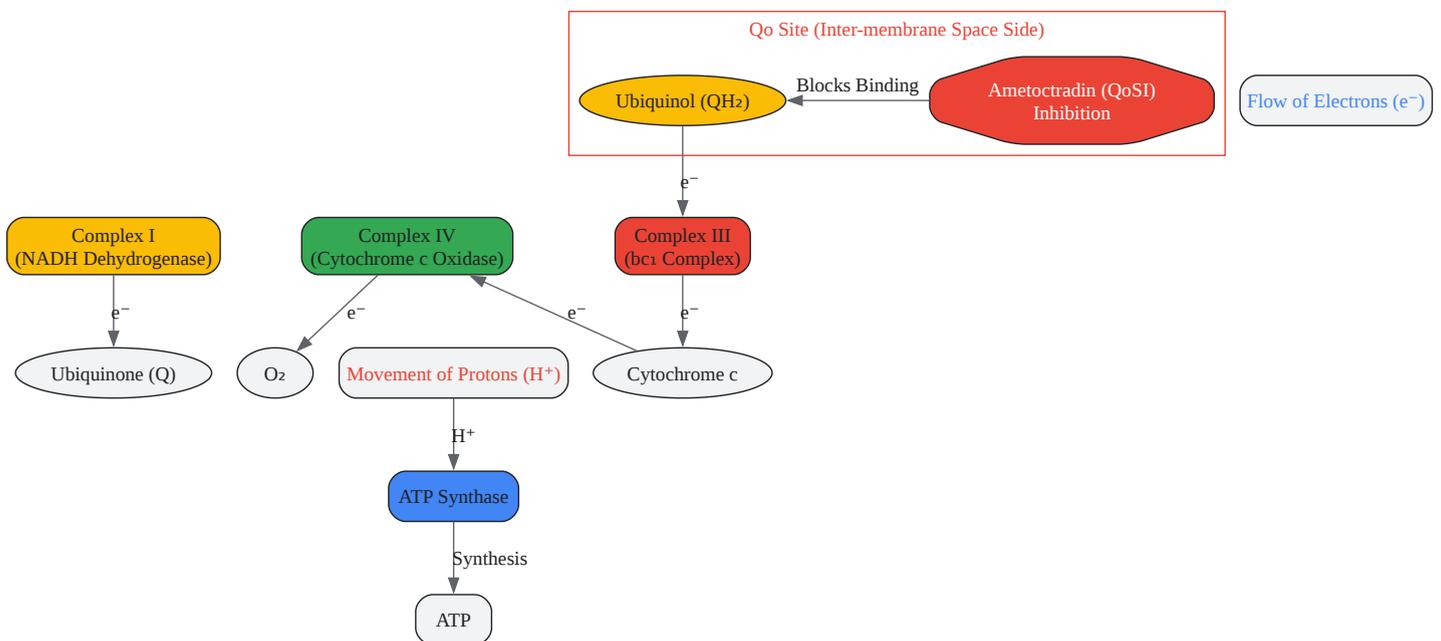
[Get Quote](#)

The Fungicide Resistance Action Committee (FRAC) classification system groups fungicides by their target site and mode of action to manage resistance [1]. **Ametoctradin** belongs to a specific subgroup within the QoI fungicides.

Property	Description
FRAC Code	45 [2]
Chemical Group	Triazolopyrimidine [2]
FRAC Group Name	QoSI fungicides (Quinone outside Inhibitor, strobilurin-binding type) [3]
Biochemical Mode of Action	Mitochondrial respiration inhibitor [2]
Specific Target	Interferes with the Quinone outside (Qo) site of cytochrome b in mitochondrial Complex III [2] [3]
Primary Effect	Blocks electron transfer in the respiratory chain, halting energy (ATP) production and causing cell death in target pathogens [2]

Ametoctradin's activity is **selective and preventative**, making it most effective when applied before infection occurs [2]. The following diagram illustrates its specific target within the mitochondrial electron

transport chain:



[Click to download full resolution via product page](#)

Ametoctradin inhibits the Qo site of Complex III, blocking cellular energy production.

Resistance Management and Application

- **Resistance Risk and Status:** As of the latest data, **no field resistance** to **ametoctradin** has been officially reported [2]. However, fungicides with a specific, single-site mode of action like **ametoctradin** are generally considered to have a **medium to high inherent risk** of resistance development [1] [4]. Fungicides within the same FRAC group are expected to show **cross-resistance** [1] [4].
- **Application Strategies:** **Ametoctradin** is commonly formulated as a **preventative fungicide** [5] [2]. It is often sold in pre-mixed combinations with other fungicides, such as **dimethomorph** (a Group 40 fungicide) in products like Zampro DM [5]. This strategy of mixing multiple modes of action is a cornerstone of Fungicide Resistance Management (FRAM), which helps delay the onset of resistance [1] [5].

Experimental and Physicochemical Properties

For researchers designing experiments, the following table summarizes key physicochemical data for **ametoctradin**.

Property	Value / Description	Conditions
IUPAC Name	5-ethyl-6-octyl-[1,2,4]triazolo[1,5-a]pyrimidin-7-amine [2]	-
Molecular Formula	C ₁₅ H ₂₅ N ₅ [2]	-
CAS RN	865318-97-4 [2]	-
Water Solubility	0.15 mg/L	20 °C, pH 7 [2]
Octanol-Water Partition Coefficient (Log P)	4.4 [2]	-
Melting Point	198 °C [2]	-
Physical State	Brown granular solid [2]	-

Research and Development Considerations

- **Experimental Protocols:** While the search results do not provide explicit step-by-step laboratory protocols, standard methodologies for evaluating QoI fungicides are applicable. These typically include **in vitro assays** on target oomycete pathogens (*Phytophthora infestans*, *Plasmopara viticola*) to establish baseline sensitivity. **Molecular techniques** such as sequencing the cytochrome b gene (*cyt-b*) are crucial for monitoring for point mutations that may confer resistance.
- **Synergistic Combinations:** Research indicates that **ametoctradin** is highly effective in mixture with other fungicides. A key commercial partner is **dimethomorph** (Group 40), which inhibits cellulose synthase [5] [3]. This combination provides two distinct, simultaneous modes of action, offering robust disease control and effective anti-resistance strategy [5].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. By FRAC Group | Mode of Action FRAC [frac.info]
2. Ametoctradin (Ref: BAS 650F) - AERU [sitem.herts.ac.uk]
3. NZPPS pesticide resistance management strategy [resistance.nzpps.org]
4. MoA not covered by active FRAC Teams [frac.info]
5. Zampro® DM | BASF Crop Protection Philippines [crop-protection.basf.ph]

To cite this document: Smolecule. [FRAC Code 45: Classification and Mode of Action]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b518383#ametoctradin-frac-code-45-mode-of-action>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com